

stability and storage conditions for 1,2-benzenedisulfonyl dichloride.

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Compound of Interest

Compound Name: **1,2-Benzenedisulfonyl dichloride**

Cat. No.: **B1266731**

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Technical Support Center: 1,2-Benzenedisulfonyl Dichloride

This guide provides essential information on the stability, storage, and handling of **1,2-benzenedisulfonyl dichloride**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for 1,2-benzenedisulfonyl dichloride?

A1: The primary stability concern is its high sensitivity to moisture.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The compound will react readily with water, including atmospheric moisture, leading to its degradation. This reaction is vigorous and can liberate toxic gases.[\[1\]](#)[\[3\]](#) Therefore, exposure to moist air or water must be strictly avoided to maintain its chemical integrity.[\[1\]](#)[\[3\]](#) Under standard ambient conditions and when kept dry, the product is chemically stable.[\[5\]](#)

Q2: How should 1,2-benzenedisulfonyl dichloride be properly stored?

A2: To ensure its stability, **1,2-benzenedisulfonyl dichloride** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[3\]](#)[\[6\]](#) For long-term storage, refrigeration at 2-8°C is recommended.[\[7\]](#) It is crucial to keep the compound away from water,

moist air, bases, and strong oxidizing agents.[1][3][8] Storing the container under an inert atmosphere, such as nitrogen, can also help prevent degradation from moisture.[9]

Q3: What are the hazardous decomposition products of **1,2-benzenedisulfonyl dichloride**?

A3: Upon decomposition, which can be initiated by contact with water or high temperatures, the compound can release hazardous substances. These include sulfur oxides, hydrogen chloride gas, carbon monoxide (CO), and carbon dioxide (CO₂).[1][3]

Q4: What personal protective equipment (PPE) is required when handling this compound?

A4: Due to its corrosive nature, comprehensive PPE is mandatory. This includes wearing chemical-resistant gloves, protective clothing, and eye/face protection such as chemical goggles or a face shield.[1][6] All handling should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[1]

Physical and Chemical Properties

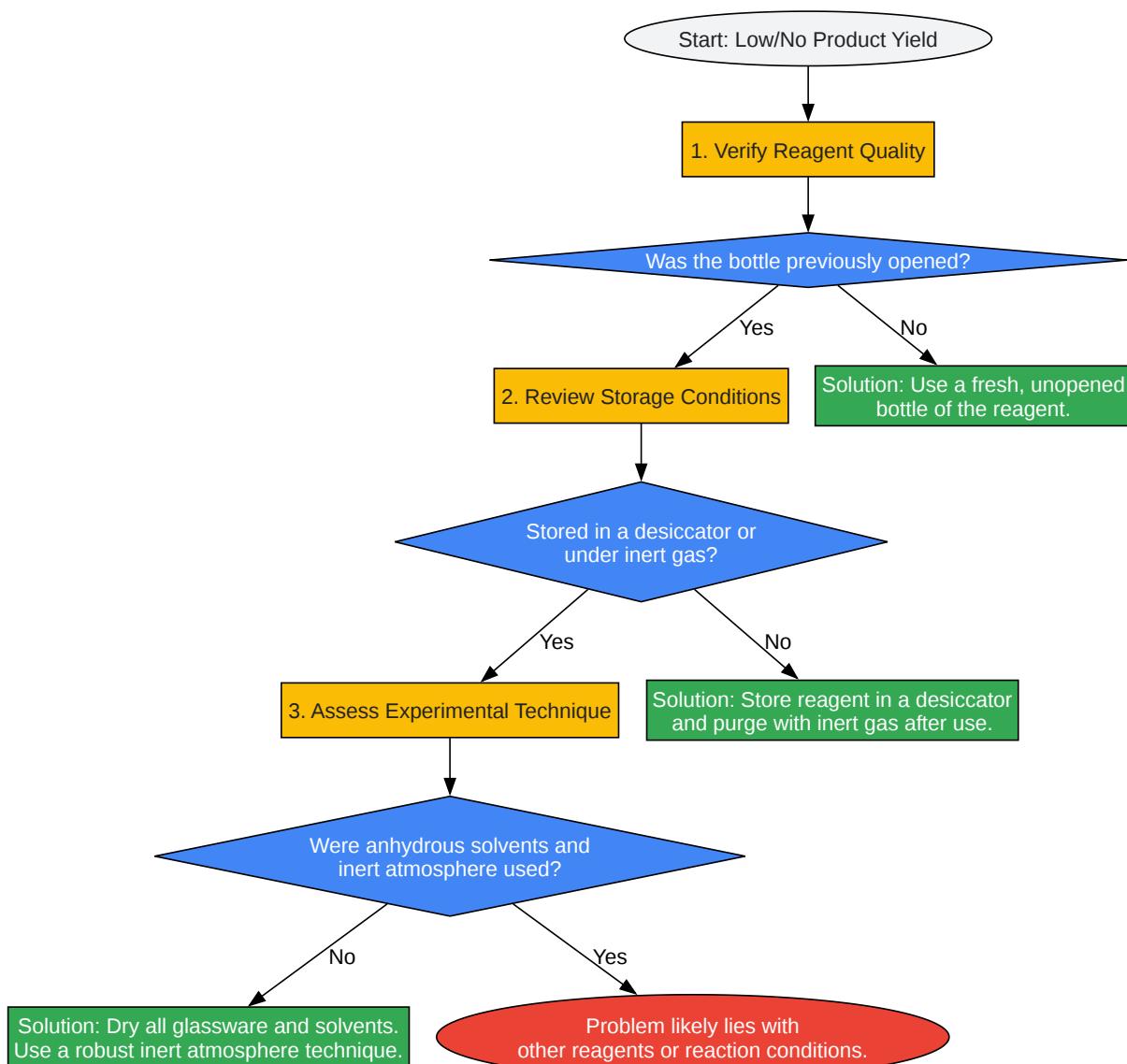
The following table summarizes key quantitative data for **1,2-benzenedisulfonyl dichloride**.

Property	Value	Citations
Molecular Formula	C ₆ H ₄ Cl ₂ O ₄ S ₂	[7]
Molecular Weight	275.13 g/mol	[7]
Appearance	White to orange to green powder/crystal	[7]
Melting Point	140-146 °C	[7]
Boiling Point	394.4 ± 25.0 °C (Predicted)	[7]
Storage Temperature	2-8°C	[7]

Troubleshooting Guide

Issue: Low or no yield in a reaction involving **1,2-benzenedisulfonyl dichloride**.

This is a common issue, often linked to the purity and handling of the reagent. Follow this troubleshooting workflow to identify the potential cause.



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Caption: Troubleshooting workflow for reactions with **1,2-benzenedisulfonyl dichloride**.

Step-by-Step Troubleshooting Details:

- Verify Reagent Quality: The primary cause of failure is often a degraded reagent. If the bottle of **1,2-benzenedisulfonyl dichloride** has been opened previously, it may have been exposed to atmospheric moisture. If you suspect degradation, the most reliable solution is to use a fresh, unopened bottle.
- Review Storage Conditions: Confirm that the reagent is stored according to recommendations. It must be in a tightly sealed container, preferably within a desiccator or glovebox.[\[1\]](#)[\[2\]](#) If the cap was not sealed properly, moisture could have entered, compromising the material.
- Assess Experimental Technique: The compound reacts violently with water.[\[1\]](#)[\[3\]](#) Your experimental setup must rigorously exclude moisture.
 - Glassware: Ensure all glassware is oven-dried or flame-dried immediately before use.
 - Solvents: Use anhydrous solvents from a reliable source or freshly distill/dry them.
 - Atmosphere: Conduct the reaction under a dry, inert atmosphere (e.g., nitrogen or argon).

Issue: The solid reagent appears discolored or has a strong acidic smell.

This indicates probable degradation. The discoloration can result from impurities formed upon hydrolysis, and the acidic smell is likely due to the formation of hydrogen chloride (HCl) gas as a byproduct of its reaction with water.[\[3\]](#) It is strongly advised not to use the reagent and to procure a fresh supply.

Experimental Protocols

Detailed experimental protocols for the use of **1,2-benzenedisulfonyl dichloride** in specific synthetic applications, such as the formation of sulfonamides or other pharmaceutical intermediates, should be sourced from peer-reviewed scientific literature.[\[2\]](#)[\[4\]](#)[\[8\]](#) The success of these protocols is highly dependent on the stringent control of the reaction conditions as

outlined in the troubleshooting guide above, with particular emphasis on the exclusion of moisture.

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